How to perform a checkerboard assay with Spr741 (tfa)

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Compound of Interest

Compound Name: *Spr741 (tfa)*

Cat. No.: *B12428786*

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Application Note: Synergistic Checkerboard Assay using **Spr741 (TFA)** Potentiator

Abstract

This application note details the protocol for evaluating the synergistic potential of **Spr741 (TFA)**, a polymyxin B-derived potentiator, in combination with large-scaffold antibiotics against Gram-negative bacteria. Unlike traditional antibiotics, Spr741 functions by permeabilizing the outer membrane (OM) without significant intrinsic antibacterial activity.[1] This guide addresses the specific handling requirements of the trifluoroacetate (TFA) salt form, the critical role of cation-adjusted media, and the mathematical interpretation of Fractional Inhibitory Concentration Indices (FICI) to distinguish true synergy from indifference.

Introduction & Mechanism of Action

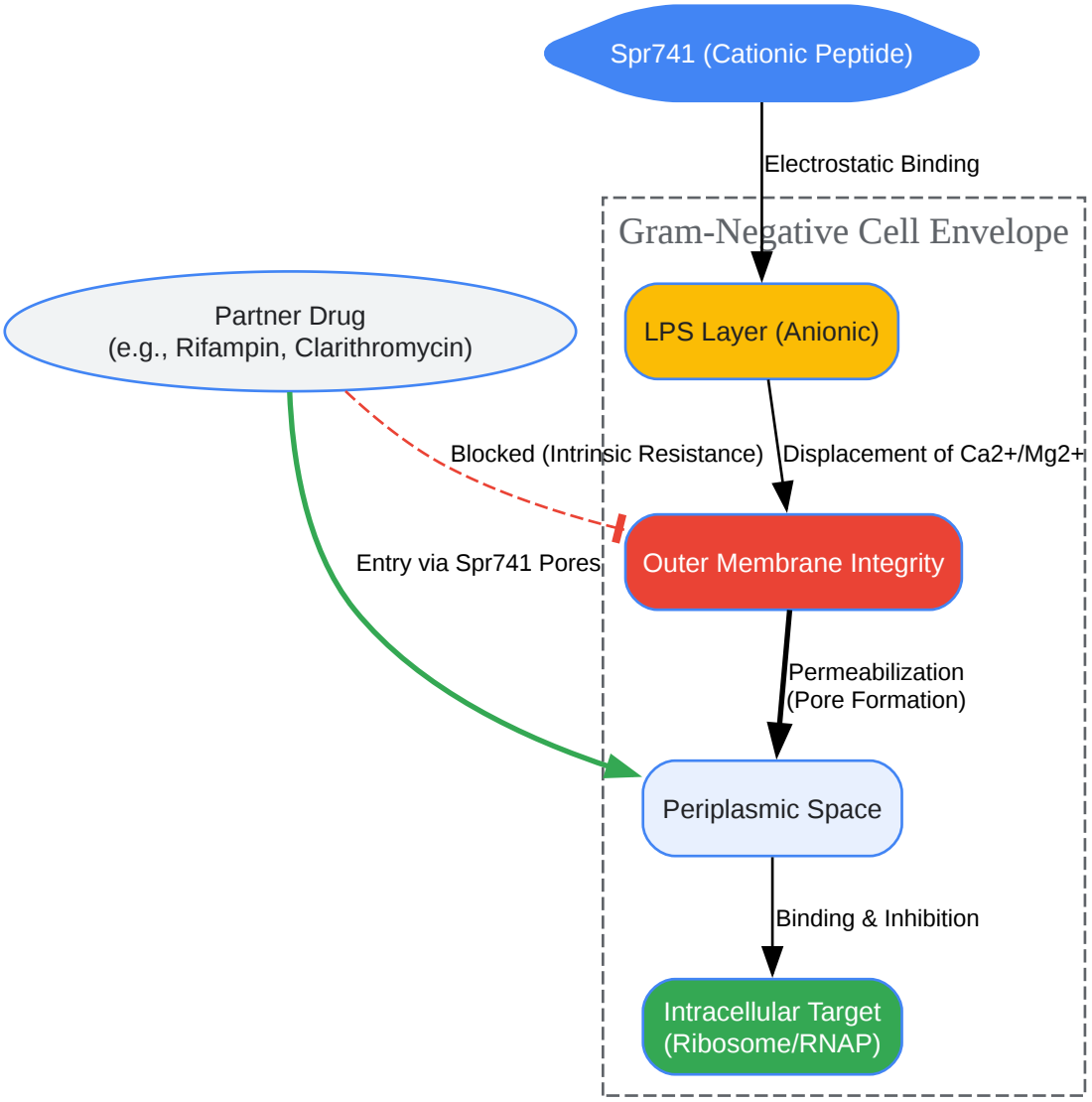
The Gram-negative outer membrane (OM) is a formidable barrier to many hydrophobic and high-molecular-weight antibiotics (e.g., macrolides, rifamycins). Spr741 (NAB741) is a cationic cyclic peptide that interacts with the anionic lipopolysaccharide (LPS) layer of the OM.

Unlike its parent molecule, Polymyxin B, Spr741 lacks the fatty acid tail required for inner membrane disruption and bacterial lysis. Consequently, it exhibits a significantly improved

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safety profile (reduced nephrotoxicity) but minimal intrinsic antibacterial activity. Its primary utility lies in potentiation: it opens "molecular pores" in the OM, allowing partner drugs to reach their intracellular targets.

Figure 1: Mechanism of Spr741 Potentiation



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Caption: Spr741 binds LPS, displacing divalent cations and destabilizing the OM, allowing partner drugs to bypass intrinsic exclusion.

Critical Materials & Reagents

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Spr741 (TFA) Handling

Spr741 is typically supplied as a Trifluoroacetate (TFA) salt. Do not assume 1 mg of powder equals 1 mg of active peptide. You must correct for the peptide content and the counter-ion mass.

- Storage: -80°C (long term), -20°C (working stocks, <1 month). Avoid freeze-thaw cycles.[1] [2]
- Solvent: Sterile Water or 0.9% Saline. (Avoid DMSO if possible, though soluble, as it can affect membrane permeability controls).
- Calculation:

  Refer to the Certificate of Analysis (CoA) for the specific lot's Net Peptide Content (usually 70-85%).

Media

- Cation-Adjusted Mueller-Hinton Broth (CAMHB): Essential.[3]
  - Why? Spr741 activity is antagonized by high concentrations of

    and

    . Standard CAMHB (20-25 mg/L

    , 10-12.5 mg/L

) mimics physiological conditions and ensures reproducibility.
  - Validation: Ensure pH is 7.2–7.4 at 25°C.

Experimental Protocol: Checkerboard Assay

This protocol utilizes a 96-well microtiter plate to test an 8x8 or 8x12 matrix of concentrations.

Plate Layout Strategy

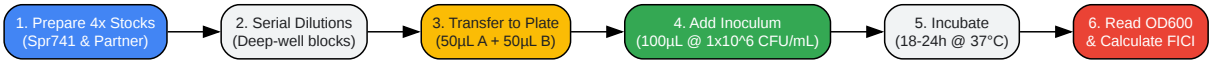
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Since Spr741 often has a high MIC (>64 µg/mL) on its own, the goal is to see where it reduces the partner drug's MIC.

- Axis Y (Rows A-H): Spr741 (Dilution Range: 0, 0.5, 1, 2, 4, 8, 16, 32 µg/mL).
- Axis X (Columns 1-11): Partner Drug (Dilution Range: 0 to 2x MIC).
- Column 12: Growth Control (No drug) and Sterility Control.

Step-by-Step Workflow

Figure 2: Checkerboard Workflow



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Caption: Sequential workflow for preparing and executing the broth microdilution checkerboard assay.

Detailed Steps:

- Preparation of 4X Concentrated Stocks:
  - The final well volume will be 200 µL (50 µL Drug A + 50 µL Drug B + 100 µL Cells).
  - Therefore, prepare drug dilutions at 4X the desired final concentration.
  - Example: To achieve 32 µg/mL final, prepare 128 µg/mL stock.
- Dispensing (The "Matrix"):
  - Spr741 (Rows): Add 50 µL of 4X Spr741 to all wells in the respective rows. (Row H usually receives media only = 0 µg/mL Spr741).
  - Partner Drug (Columns): Add 50 µL of 4X Partner Drug to all wells in the respective columns. (Column 11 usually receives media only = 0 µg/mL Partner).

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- Inoculum Preparation:
  - Select 3-5 colonies of the test organism (e.g., A. baumannii, K. pneumoniae) and suspend in saline to 0.5 McFarland (~1.5 x 10^8 CFU/mL).
  - Dilute this suspension 1:100 in CAMHB (Result: ~1.5 x 10^6 CFU/mL).
  - Add 100 µL of this diluted inoculum to every well (except Sterility Control).[4]
  - Final In-Well Concentration: ~5-7.5 x 10^5 CFU/mL.
- Incubation:
  - Seal plate with a gas-permeable membrane to prevent evaporation.
  - Incubate at 35 ± 2°C for 16–20 hours (24h for slower growers).

Data Analysis & Interpretation

Reading the Plate

Determine the Minimum Inhibitory Concentration (MIC) for each row and column. The MIC is the lowest concentration showing complete inhibition of visible growth (or OD600 < 0.1 after background subtraction).

Calculating FICI

The Fractional Inhibitory Concentration Index (FICI) is calculated for the well that represents the most effective combination (lowest drug concentrations inhibiting growth).

Where:

- = Conc. of Spr741 in the inhibitory well.
- = MIC of Spr741 alone (Row A).
- = Conc. of Partner in the inhibitory well.
- = MIC of Partner alone (Column 1).

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Handling Off-Scale MICs: If Spr741 alone does not inhibit growth at the highest tested concentration (e.g., >32 µg/mL), use 2x the highest concentration (e.g., 64 µg/mL) for the calculation to avoid division by zero or undefined values. This provides a conservative estimate of synergy.[5]

Interpretation Criteria

FICI Value	Interpretation	Biological Implication
≤ 0.5	Synergy	The combination is significantly more effective than the sum of parts.[6] (e.g., Spr741 enables Rifampin entry).
> 0.5 to ≤ 4.0	Indifference	No significant interaction.[5][7] The effect is merely additive.
> 4.0	Antagonism	The combination is less effective (drugs interfere with each other).

Troubleshooting & Optimization

- Precipitation: Spr741 is a peptide; interaction with certain anionic antibiotics (e.g., piperacillin-tazobactam) at high concentrations may cause precipitation. Inspect wells visually before reading OD.
- Skipped Wells: If growth occurs in a well with higher drug concentration but not in lower ones, repeat the assay. This often indicates pipetting error or contamination.
- Edge Effect: Evaporation in outer wells can concentrate drugs. Use a breathable seal and ensure humidity in the incubator.

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